

Application Notes and Protocols for Azapetine Solutions in Research

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Compound of Interest

Compound Name: **Azapetine**

Cat. No.: **B085885**

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Azapetine is a vasodilator that functions as an antagonist of both alpha-1 and alpha-2 adrenergic receptors.^[1] This property makes it a valuable tool in pharmacological research for studying the roles of these receptors in various physiological and pathological processes. These application notes provide detailed protocols for the preparation, storage, and use of **azapetine** solutions in a research setting. Due to the limited availability of specific solubility and stability data for **azapetine**, the following protocols are based on general best practices for preparing and handling chemical compounds for research. Researchers are strongly encouraged to perform small-scale solubility and stability tests for their specific applications.

Chemical and Physical Properties

The most commonly used form of **azapetine** in research is **azapetine** phosphate.

Understanding its chemical and physical properties is crucial for accurate solution preparation.

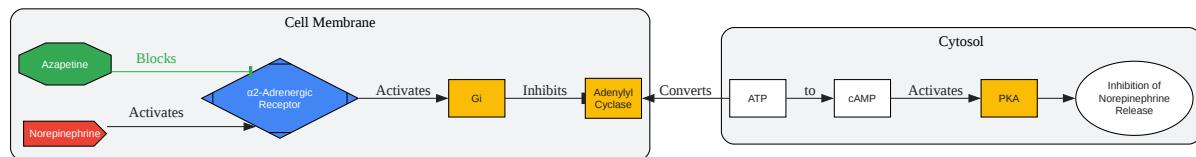
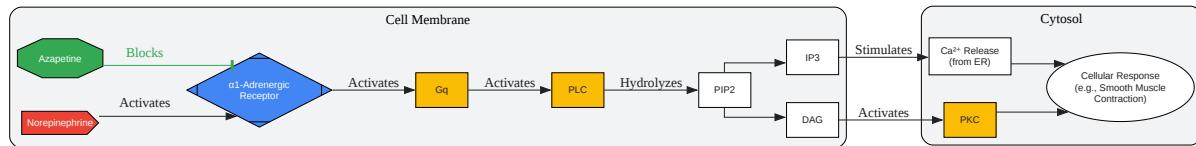
Property	Azapetine (Free Base)	Azapetine Phosphate
IUPAC Name	6-prop-2-enyl-5,7-dihydrobenzo[d][2]benzazepine	phosphoric acid;6-prop-2-enyl-5,7-dihydrobenzo[d][2]benzazepine
Molecular Formula	C ₁₇ H ₁₇ N	C ₁₇ H ₂₀ NO ₄ P
Molecular Weight	235.32 g/mol [3]	333.32 g/mol [4][5]
CAS Number	146-36-1[3]	130-83-6[4]
Appearance	Solid (form may vary)	Solid (form may vary)

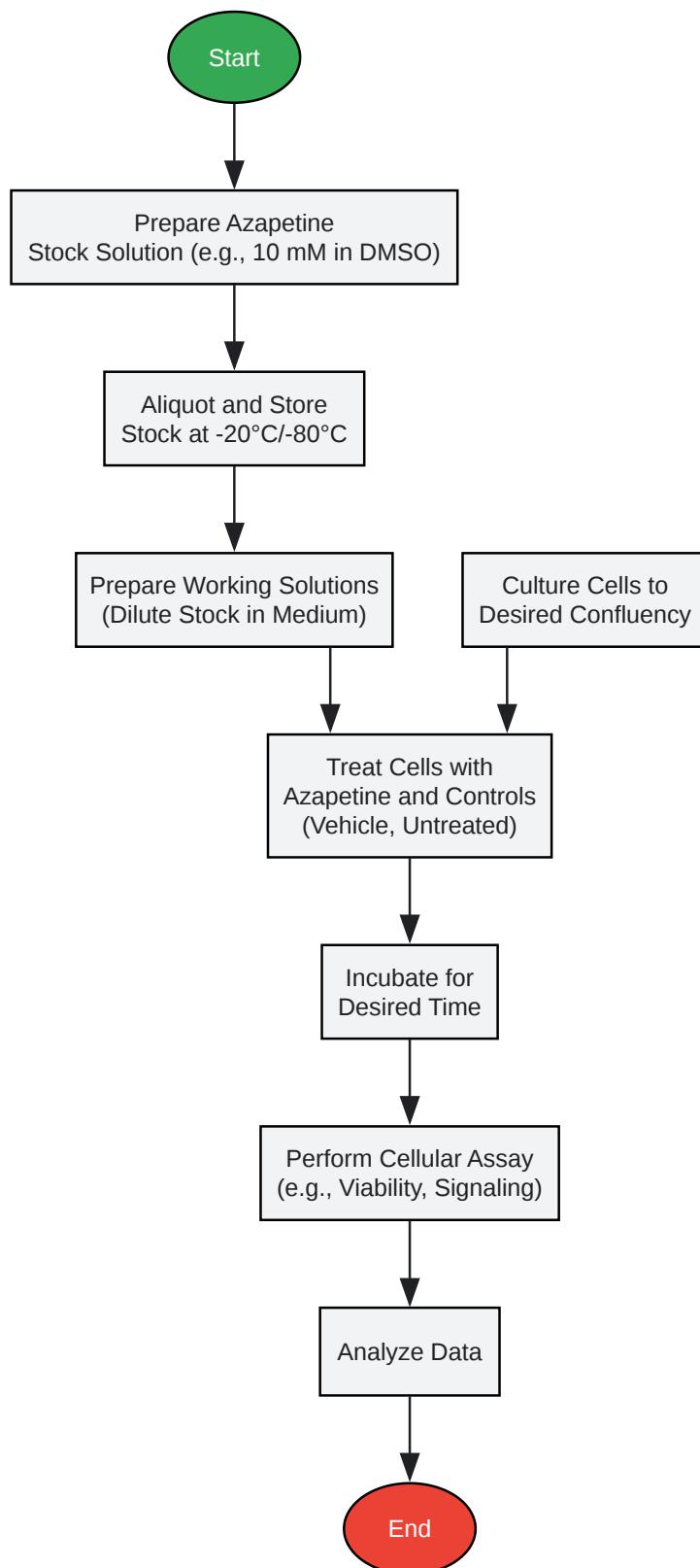
Mechanism of Action: Alpha-Adrenergic Receptor Antagonism

Azapetine exerts its effects by blocking alpha-1 and alpha-2 adrenergic receptors, thereby inhibiting the downstream signaling cascades initiated by endogenous catecholamines like norepinephrine and epinephrine.

Alpha-1 Adrenergic Receptor Signaling Pathway Blockade

Alpha-1 adrenergic receptors are Gq protein-coupled receptors. Their activation typically leads to the activation of phospholipase C (PLC), which in turn generates inositol triphosphate (IP₃) and diacylglycerol (DAG). IP₃ triggers the release of intracellular calcium, and DAG activates protein kinase C (PKC), leading to various cellular responses, including smooth muscle contraction. By blocking these receptors, **azapetine** prevents these downstream effects.



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